

Ailanthoidol in Traditional Chinese Medicine: A Technical Guide for Drug Development

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Compound of Interest

Compound Name: Ailanthoidol

Cat. No.: B1236983

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Introduction

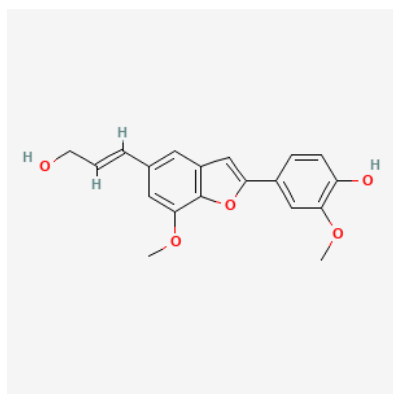
Ailanthoidol is a naturally occurring neolignan, a class of phenolic compounds, that has been isolated from plants used in traditional Chinese medicine (TCM), notably from the barks of *Zanthoxylum ailanthoides*.^{[1][2]} In TCM, plants from the *Zanthoxylum* genus have been utilized for their medicinal properties, including warming the body, relieving pain, and promoting blood circulation.^[3] Modern scientific investigation has revealed that **Ailanthoidol** possesses a range of pharmacological activities, including anti-inflammatory, antioxidant, anti-adipogenic, and significant anti-cancer properties.^{[1][4][5]} Its potential to modulate key cellular signaling pathways makes it a compound of considerable interest for researchers, scientists, and drug development professionals. This guide provides an in-depth technical overview of **Ailanthoidol**, focusing on its mechanisms of action, supported by quantitative data and detailed experimental protocols.

Chemical Properties

Ailanthoidol is a benzofuran derivative.^[4] Its chemical identity is well-characterized, providing a solid foundation for structure-activity relationship studies and potential synthetic modifications.

Property	Value	Source
IUPAC Name	4-[5-[(E)-3-hydroxyprop-1-enyl]-7-methoxy-1-benzofuran-2-yl]-2-methoxyphenol	[6]
Molecular Formula	C ₁₉ H ₁₈ O ₅	[6]
Molecular Weight	326.3 g/mol	[6]

Chemical Structure



[6]

Pharmacological Activities and Mechanisms of Action

Research has primarily focused on the anti-cancer and anti-inflammatory effects of **Ailanthoidol**. These activities are attributed to its ability to interfere with critical cell signaling pathways involved in tumorigenesis and inflammation.

Anti-Cancer Activity

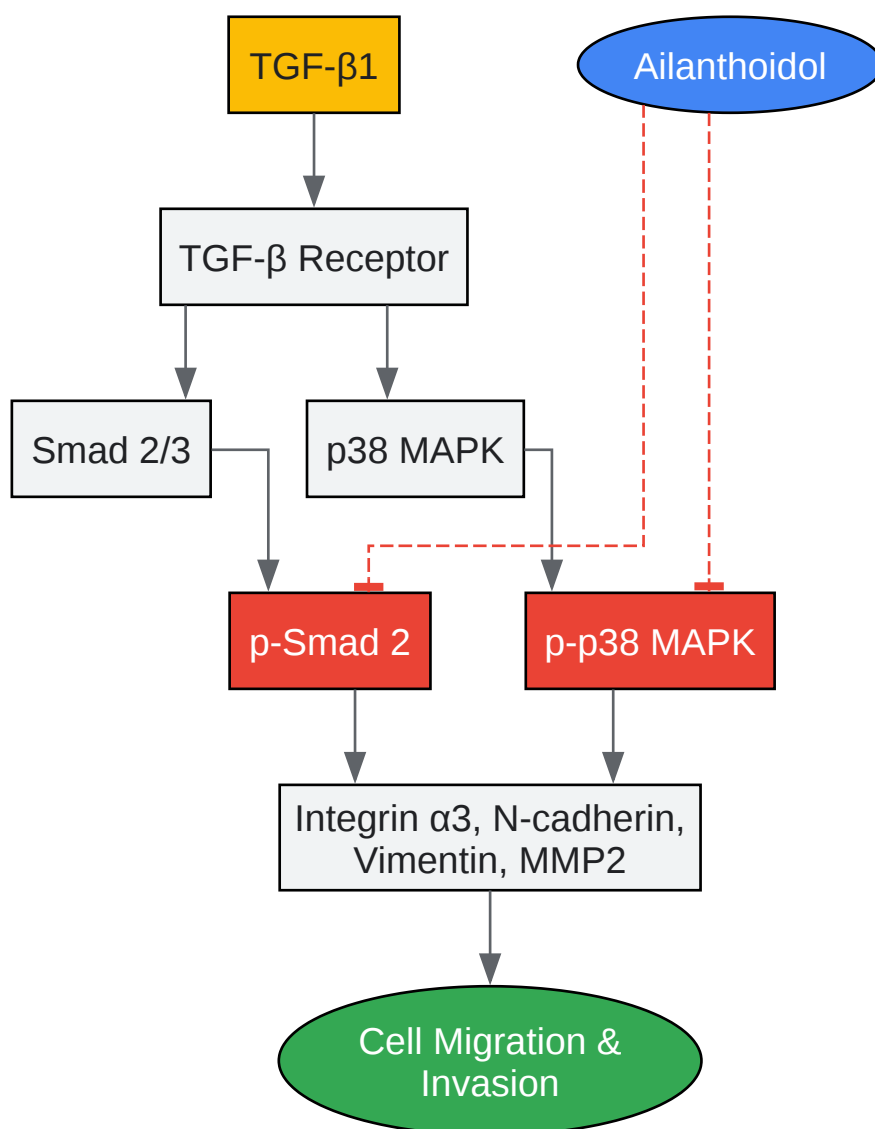
Ailanthoidol has demonstrated potent anti-cancer effects, particularly against hepatocellular carcinoma (liver cancer).[1][7] Its mechanism is cell-type dependent, targeting different pathways in cells with wild-type versus mutant p53.

1. Inhibition of Liver Cancer Progression (HepG2 Cells - Wild-Type p53)

In HepG2 hepatoblastoma cells, **Ailanthoidol** effectively suppresses cancer progression induced by Transforming Growth Factor-beta 1 (TGF-β1), a cytokine known to promote

metastasis.[1][8] The compound works by blocking two key downstream signaling axes of TGF- β 1: the Smad-dependent and Smad-independent (p38 MAPK) pathways.[1][7]

- Mechanism: **Ailanthoidol** significantly inhibits the TGF- β 1-promoted phosphorylation of p38 Mitogen-Activated Protein Kinase (MAPK) and Smad 2.[1][7][8] This dual inhibition prevents the downstream expression of proteins associated with the epithelial-mesenchymal transition (EMT), a critical process in cancer metastasis.[1] Specifically, **Ailanthoidol** reverses the TGF- β 1-induced expression of integrin α 3, N-cadherin, vimentin, and matrix metalloproteinase 2 (MMP2), all of which are crucial for cell migration and invasion.[1][7][8]



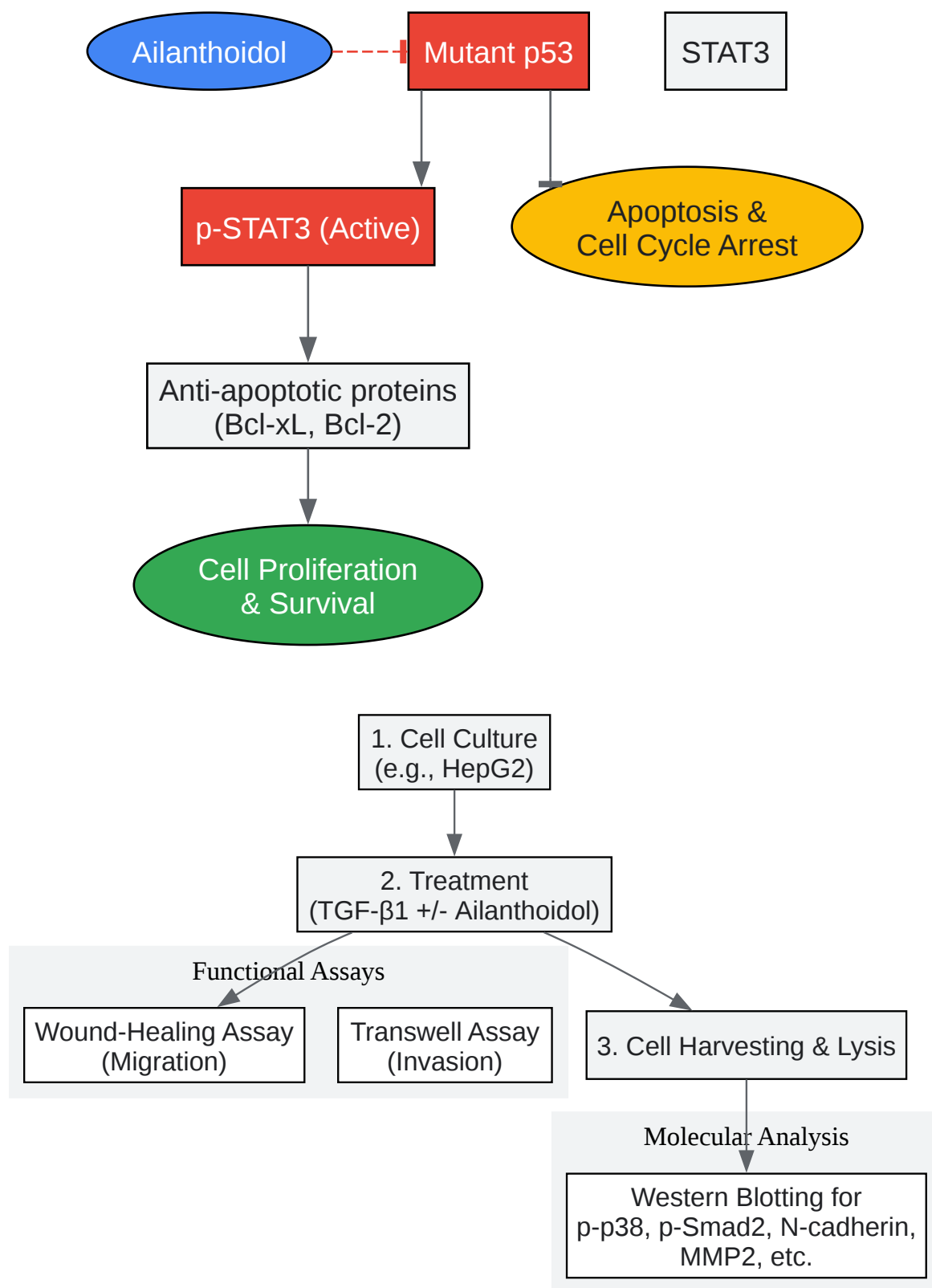
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Ailanthoidol's inhibition of TGF- β 1 signaling in HepG2 cells.

2. Proliferation Suppression (Huh7 Cells - Mutant p53)

Ailanthoidol exhibits more potent cytotoxicity in Huh7 hepatoma cells, which carry a p53 mutation, compared to HepG2 cells with wild-type p53.^[3]^[4] In these cells, **Ailanthoidol** induces apoptosis and cell cycle arrest by targeting the mutant p53 protein and its downstream pathways.^[3]

- Mechanism: **Ailanthoidol** treatment leads to the downregulation of the mutant p53 protein.^[3] This, in turn, prevents the activation of the STAT3 pathway, a key signaling cascade for cell proliferation and survival.^[3] The inactivation of STAT3 is associated with a decrease in anti-apoptotic proteins like Bcl-xL/Bcl-2 and an increase in pro-apoptotic proteins such as Bax, ultimately promoting apoptosis.^[3] The compound also induces cell cycle arrest in the G2/M phase.^[3]



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References

- 1. Ailanthoidol, a Neolignan, Suppresses TGF- β 1-Induced HepG2 Hepatoblastoma Cell Progression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Ailanthoidol | C₁₉H₁₈O₅ | CID 5316929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Ailanthoidol, a Neolignan, Suppresses TGF- β 1-Induced HepG2 Hepatoblastoma Cell Progression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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